

2-Chloro-5-methylpyridin-4-amine safety and handling precautions

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Compound of Interest

Compound Name: 2-Chloro-5-methylpyridin-4-amine

Cat. No.: B1314158

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An In-depth Technical Guide to the Safety and Handling of **2-Chloro-5-methylpyridin-4-amine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **2-Chloro-5-methylpyridin-4-amine** (CAS No: 79055-62-2). The information is compiled from safety data sheets and chemical databases to ensure a high standard of safety in a laboratory and research environment.

Hazard Identification and Classification

2-Chloro-5-methylpyridin-4-amine is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements. It is crucial to understand these hazards before handling the compound.

Table 1: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3

Note: GHS classification may vary between suppliers.^[1]

Table 2: Hazard Statements and Pictograms

Code	Statement	Pictogram
H302	Harmful if swallowed	
H312	Harmful in contact with skin	
H332	Harmful if inhaled	
H315	Causes skin irritation	
H318	Causes serious eye damage	
H335	May cause respiratory irritation	

Source: Aggregated GHS information.^{[1][2]}

Precautionary Measures and Personal Protective Equipment (PPE)

Strict adherence to precautionary measures is essential to minimize risk.

Table 3: Precautionary Statements

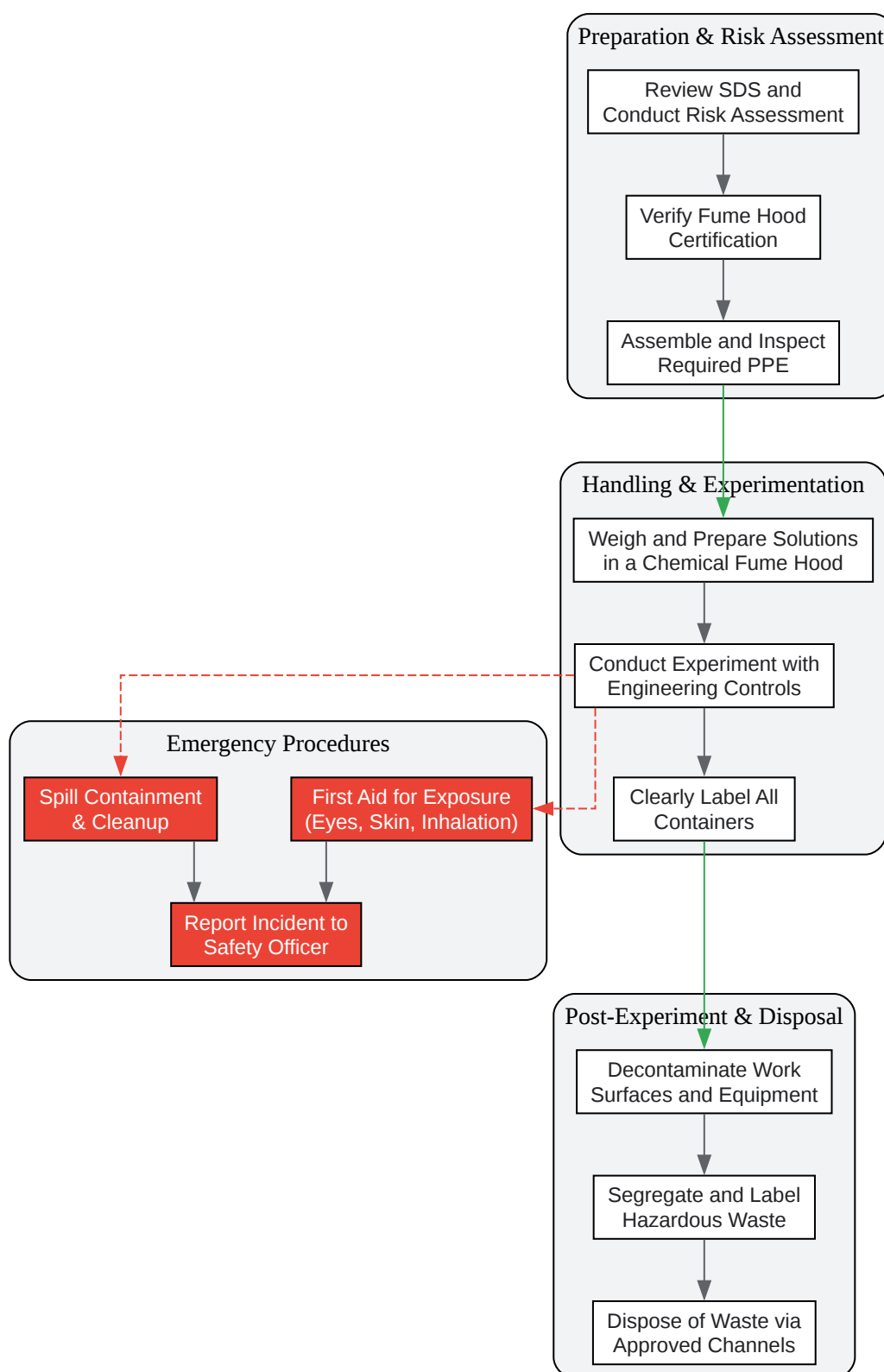
Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[3]
P264	Wash hands and any exposed skin thoroughly after handling.[3][4]
P270	Do not eat, drink or smoke when using this product.[3][5]
P271	Use only outdoors or in a well-ventilated area.[2][3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][3][5]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3]
P302+P352	IF ON SKIN: Wash with plenty of water/...[5]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310	Immediately call a POISON CENTER or doctor/physician.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P501	Dispose of contents/container to an approved waste disposal plant.[5]

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[6]	Protects against splashes and airborne particles.[7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[6][8]	Provides a barrier against skin contact.[7]
Skin and Body Protection	Laboratory coat, worn over full-length clothing.[6][8]	Prevents contamination of personal clothing.[7]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4]	Recommended when handling the powder outside of a fume hood or if aerosolization is possible.[7]

Safe Handling and Storage Workflow

A systematic approach to handling and storage is critical for safety. The following diagram outlines a logical workflow for the safe management of **2-Chloro-5-methylpyridin-4-amine** in a laboratory setting.



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Safe handling workflow for **2-Chloro-5-methylpyridin-4-amine**.

First Aid Measures

In the event of exposure, immediate action is required.

Table 5: First Aid Procedures

Exposure Route	Procedure
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [8]
Skin Contact	Immediately wash skin with copious amounts of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[8] Seek medical attention if irritation persists.[8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally.[6] Seek immediate medical attention.[6][8]
Ingestion	Wash out mouth with copious amounts of water for at least 15 minutes.[8] Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][8]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use dry powder or carbon dioxide extinguishers.[8]
- Protective Equipment: Wear self-contained breathing apparatus and protective clothing.[8]
- Hazardous Combustion Products: May include carbon monoxide, nitrogen oxides, and hydrogen chloride.[8]

Accidental Release:

- Personal Precautions: Wear appropriate PPE, including a respirator, gloves, and eye protection.[8]
- Containment: Mix with sand or a similar inert absorbent material.[8]
- Cleanup: Sweep up the mixture and place it in a tightly closed container for disposal.[8]
- Environmental Precautions: Do not allow the material to enter drains or water courses.[8]

Toxicological and Ecological Information

Detailed toxicological and ecological studies for **2-Chloro-5-methylpyridin-4-amine** are not extensively available in the public domain. However, the GHS classification indicates significant potential for harm to human health.

Ecological Information:

- Harmful to aquatic life with long-lasting effects.[4]
- Avoid release to the environment.[4][5]

Experimental Protocols

Specific, detailed experimental protocols for the handling and use of **2-Chloro-5-methylpyridin-4-amine** are not provided in publicly available safety data sheets. Researchers and scientists must develop their own standard operating procedures (SOPs) based on the safety information provided in this guide and the specific requirements of their experimental design. These SOPs should be reviewed and approved by the relevant institutional safety committee.

General Experimental Handling Principles:

- All manipulations of solid **2-Chloro-5-methylpyridin-4-amine** should be conducted within a certified chemical fume hood to minimize inhalation exposure.[6][8]
- Use dedicated and clearly labeled glassware and equipment.

- When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Keep all containers tightly closed when not in use.

Disposal Considerations

All waste containing **2-Chloro-5-methylpyridin-4-amine** must be treated as hazardous waste.
[7]

- Solid Waste: Collect in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste in a dedicated, sealed, and clearly labeled hazardous waste container.[7] Do not mix with other waste streams unless compatibility has been confirmed.[7]
- Disposal must be carried out by a licensed disposal authority, in accordance with national and regional regulations.[8]

This guide is intended to provide a thorough overview of the safety and handling of **2-Chloro-5-methylpyridin-4-amine**. It is not a substitute for a comprehensive risk assessment and the development of specific standard operating procedures for your laboratory and experimental protocols. Always consult the most recent Safety Data Sheet from your supplier before use.

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